

Crystal Structure of 2-Isopropylthioxanthone (C₁₆H₁₄OS): A Technical Guide

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Compound of Interest

Compound Name: 9H-Thioxanthen-9-one, (1-methylethyl)-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of 2-isopropylthioxanthone (ITX), a photoinitiator with noted biological activities. The document details its crystallographic parameters, experimental protocols for its synthesis and structural determination, and its interactions with key biological signaling pathways.

Crystallographic Data

2-Isopropylthioxanthone has been crystallized in two different forms: monoclinic and orthorhombic. The crystallographic data for both polymorphs are summarized below for comparative analysis.

Table 1: Crystallographic Data for the Monoclinic Form of 2-Isopropylthioxanthone

Parameter	Value
Chemical Formula	C ₁₆ H ₁₄ OS
Formula Weight	254.35
Crystal System	Monoclinic
Space Group	P2 ₁
a (Å)	8.1588(5)
b (Å)	7.8670(4)
c (Å)	10.2161(5)
α (°)	90
β (°)	90
γ (°)	90
Volume (Å ³)	655.70(6)
Z	2
Temperature (K)	290
Radiation type	Mo Kα
Wavelength (Å)	0.71073
R-factor (%)	5.39

Data sourced from the Cambridge Crystallographic Data Centre (CCDC) and related publications.

Table 2: Crystallographic Data for the Orthorhombic Form of 2-Isopropylthioxanthone

Parameter	Value
Chemical Formula	C ₁₆ H ₁₄ OS
Formula Weight	254.35
Crystal System	Orthorhombic
Space Group	Pn2 ₁ a
a (Å)	10.807(1)
b (Å)	4.024(2)
c (Å)	24.827(3)
α (°)	90
β (°)	90
γ (°)	90
Volume (Å ³)	1079.9
Z	4
R-factor (%)	5.9

Data sourced from published crystallographic studies.

Experimental Protocols

A detailed, step-by-step protocol for the original crystal structure determination is not fully available in the public domain. However, based on the published data and standard crystallographic practices, a general procedure can be outlined.

Synthesis and Crystallization of 2-Isopropylthioxanthone

Several synthetic routes for 2-isopropylthioxanthone have been reported.^{[1][2][3]} A common method involves the reaction of p-isopropylthiophenol with o-chlorobenzonitrile followed by cyclization.

Synthesis Protocol:

- **Reaction of p-isopropylthiophenol and o-chlorobenzonitrile:** p-Isopropylthiophenol is dissolved in a suitable solvent (e.g., toluene, xylene) and treated with a base (e.g., sodium hydroxide, potassium hydroxide) to form the corresponding thiophenoxide.^[3] o-Chlorobenzonitrile is then added to the reaction mixture, which is heated under reflux. The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Cyclization:** After the initial reaction is complete, the intermediate product is cyclized using a strong acid, typically concentrated sulfuric acid. The reaction mixture is heated to promote the intramolecular cyclization, forming the thioxanthone ring system.
- **Purification and Crystallization:** The crude 2-isopropylthioxanthone is purified by recrystallization from a suitable solvent, such as ethanol or toluene, to yield light yellow crystals suitable for X-ray diffraction analysis.^{[2][4]}

X-ray Crystal Structure Determination

The following outlines a generalized protocol for the single-crystal X-ray diffraction analysis of 2-isopropylthioxanthone.

Data Collection and Processing:

- **Crystal Mounting:** A suitable single crystal of 2-isopropylthioxanthone is selected and mounted on a goniometer head.
- **Data Collection:** X-ray diffraction data are collected at a specific temperature (e.g., 290 K) using a diffractometer equipped with a suitable X-ray source (e.g., Mo K α radiation).
- **Data Processing:** The collected diffraction images are processed to integrate the reflection intensities and perform corrections for Lorentz and polarization effects. This step is typically carried out using software such as CrysAlisPro.

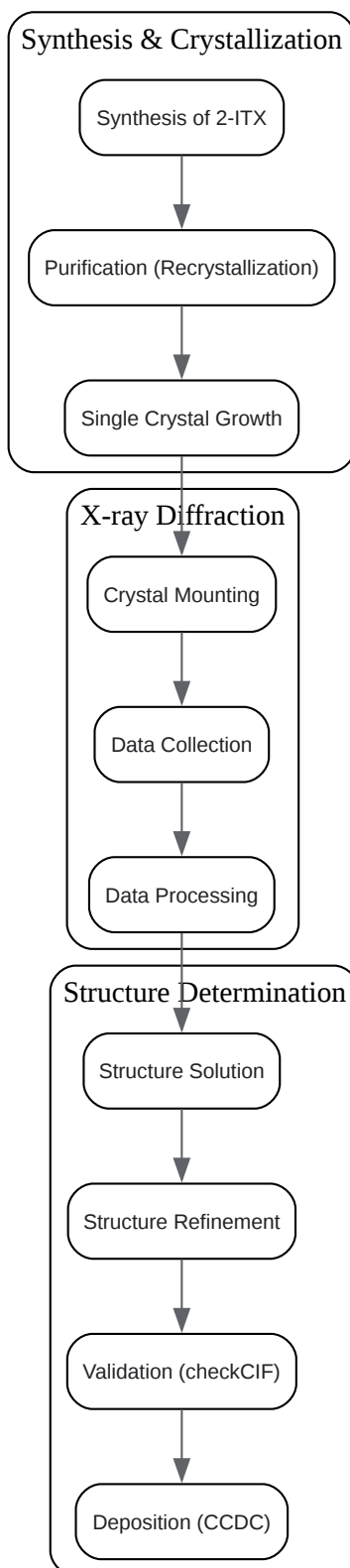
Structure Solution and Refinement:

- **Structure Solution:** The crystal structure is solved using direct methods or Patterson methods, which determine the initial positions of the atoms in the unit cell.
- **Structure Refinement:** The atomic positions and displacement parameters are refined using full-matrix least-squares on F^2 . All non-hydrogen atoms are typically refined anisotropically. Hydrogen atoms may be placed in calculated positions and refined using a riding model.
- **Validation:** The final refined crystal structure is validated using tools like checkCIF to ensure its quality and correctness. The crystallographic data is then typically deposited in a public database such as the Cambridge Crystallographic Data Centre (CCDC).^{[5][6]}

Signaling Pathway Interactions

2-Isopropylthioxanthone is known to interact with several biological signaling pathways, primarily acting as an agonist for the Aryl Hydrocarbon Receptor (AhR) and an antagonist for the Estrogen Receptor (ER) and Androgen Receptor (AR).

Experimental Workflow for Crystal Structure Determination

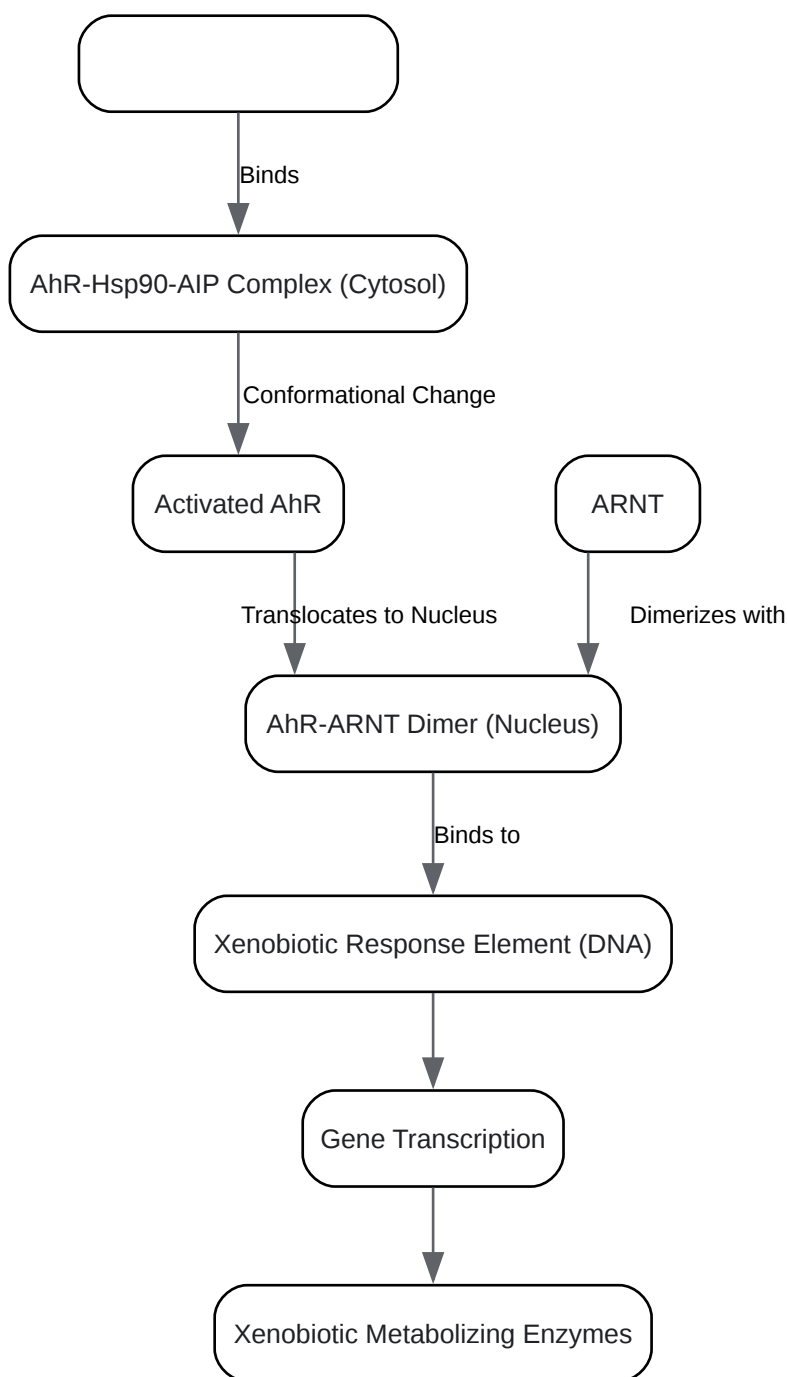


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Caption: Experimental workflow for the synthesis and crystal structure determination of 2-isopropylthioxanthone.

Aryl Hydrocarbon Receptor (AhR) Agonist Signaling Pathway

2-Isopropylthioxanthone acts as an agonist of the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor.^[7]

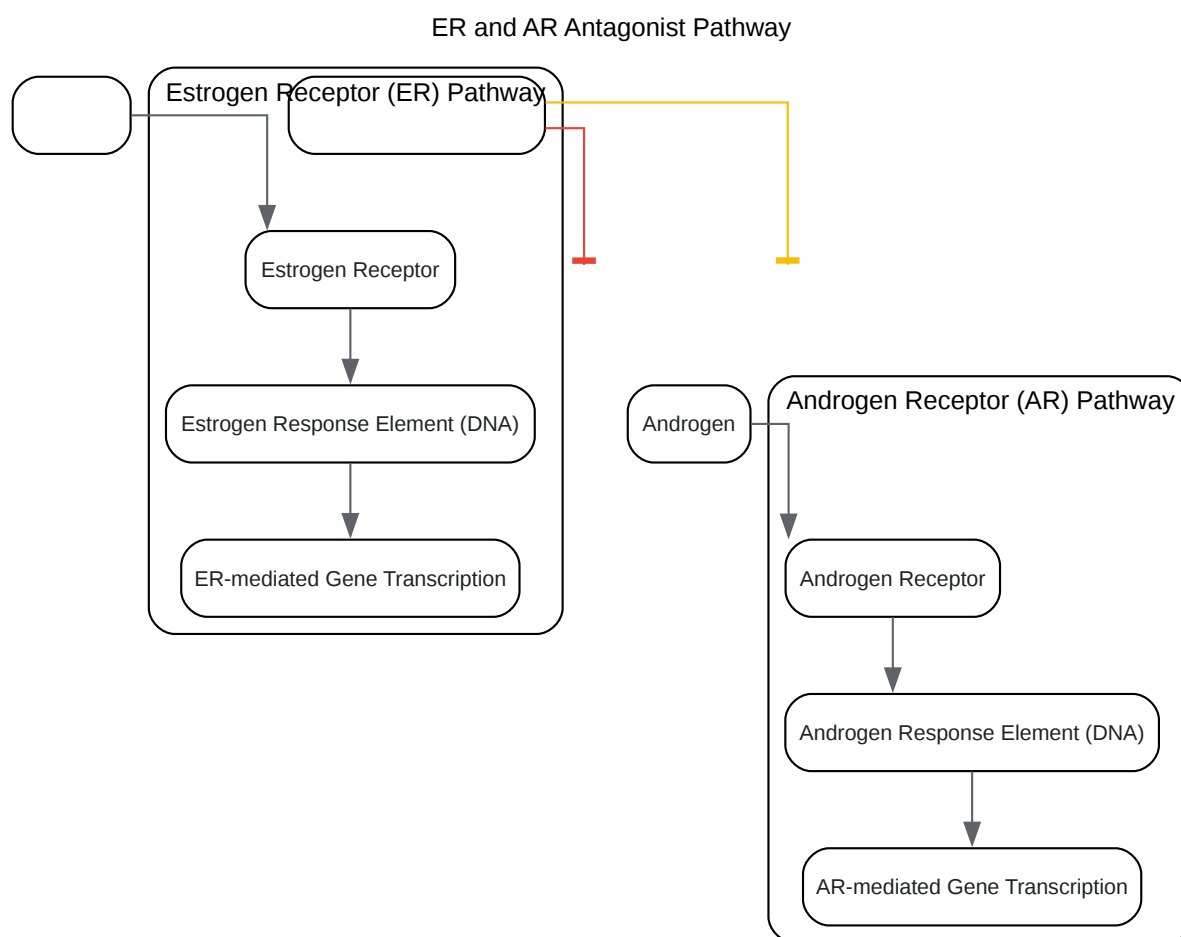


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Caption: Agonistic action of 2-isopropylthioxanthone on the Aryl Hydrocarbon Receptor (AhR) signaling pathway.

Estrogen Receptor (ER) and Androgen Receptor (AR) Antagonist Signaling Pathway

2-Isopropylthioxanthone exhibits antagonistic effects on both the Estrogen Receptor (ER) and the Androgen Receptor (AR), interfering with their normal signaling cascades.[8][9]



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Caption: Antagonistic effect of 2-isopropylthioxanthone on Estrogen and Androgen Receptor signaling pathways.

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